

Butyl Crotonate as a Fragrance Ingredient: Application Notes and Protocols

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Compound of Interest

Compound Name: Butyl crotonate

Cat. No.: B3427411

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Introduction

Butyl crotonate (CAS No: 7299-91-4, for the (E)-isomer: 591-63-9) is an organic ester characterized by a multifaceted odor profile, typically described as fruity, sweet, woody, and floral. Its potential as a fragrance ingredient is of interest for various applications in consumer products and fine perfumery. However, publicly available quantitative data on its performance characteristics are limited. These application notes provide a summary of the available information on **butyl crotonate** and detailed protocols for researchers to determine its key fragrance performance metrics.

It is important to note that there is conflicting information regarding the use of **butyl crotonate** in fragrances. While some suppliers categorize it as a flavor and fragrance agent, others explicitly state it is "not for fragrance use"[1][2]. This may be due to regulatory status in different regions, lack of comprehensive safety data for fragrance applications, or the existence of more suitable alternatives. Researchers should exercise due diligence and ensure compliance with all relevant safety and regulatory guidelines.

Physicochemical Properties

A summary of the key physicochemical properties of **butyl crotonate** is presented in Table 1. These properties are essential for predicting its behavior in various formulations and its volatility, which directly impacts its fragrance profile.

Table 1: Physicochemical Properties of **Butyl Crotonate**

| Property | Value | Source(s) |
|-----------------------|---|-----------|
| Molecular Formula | C ₈ H ₁₄ O ₂ | [3] |
| Molecular Weight | 142.20 g/mol | [3] |
| CAS Number | 7299-91-4 | [3] |
| 591-63-9 ((E)-isomer) | [1][4] | |
| Appearance | Colorless liquid | [2][5] |
| Boiling Point | 166 - 171 °C at 760 mmHg | [2][5][6] |
| Density | ~0.89 - 0.90 g/cm ³ | [6] |
| Vapor Pressure | ~1.322 mmHg @ 25 °C (est.) | [2] |
| logP (o/w) | ~2.6 - 2.91 (est.) | [2][4] |
| Solubility | Soluble in alcohol, oils; sparingly soluble in water | [1][2][7] |

Odor Profile

The olfactory characteristics of **butyl crotonate** are described as a complex blend of notes. A qualitative summary is provided in Table 2.

Table 2: Odor Profile of **Butyl Crotonate**

| Odor Descriptor | Description | Source(s) |
|-----------------|-----------------------------|---|
| Primary | Fruity | [5] |
| Secondary | Sweet, Woody, Floral, Green | General descriptions found in perfumery literature. |
| Nuances | Weak | General observations from perfumers. |

Experimental Protocols

Due to the limited availability of specific quantitative performance data for **butyl crotonate**, the following protocols are provided for researchers to determine its odor threshold, substantivity on fabric, and stability in a model cosmetic emulsion.

Protocol for Determination of Odor Detection Threshold

This protocol is based on the ASTM E679-19 standard for determining odor thresholds by forced-choice ascending concentration series.

Objective: To determine the concentration at which 50% of a panel can detect **butyl crotonate**.

Materials:

- **Butyl crotonate** (high purity)
- Odor-free solvent (e.g., diethyl phthalate or ethanol)
- Odor-free water
- Glass olfactometer or sniff bottles
- Panel of at least 12 screened and trained assessors

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **butyl crotonate** in the chosen solvent at a concentration of 1% (w/w).
- **Serial Dilution:** Prepare a series of dilutions in odor-free water, starting from the stock solution. Each step should be a 1:2 or 1:3 dilution. The range should span from concentrations that are likely undetectable to clearly detectable.
- **Triangle Test Presentation:** For each concentration level, present three samples to the panelist: two blanks (odor-free water) and one sample containing the diluted **butyl crotonate**. The order of presentation should be randomized.

- **Panelist Task:** Each panelist is asked to sniff each sample and identify the one that is different from the other two.
- **Data Collection:** Record whether the panelist correctly identified the odd sample for each concentration level.
- **Data Analysis:** Calculate the proportion of correct responses at each concentration. The odor detection threshold is the concentration at which 50% of the panel can detect the odor, calculated by interpolation of the results.

Protocol for Evaluation of Substantivity on Fabric

This protocol uses headspace gas chromatography-mass spectrometry (GC-MS) to quantify the amount of **butyl crotonate** remaining on fabric over time.

Objective: To measure the tenacity of **butyl crotonate** on a standard fabric substrate.

Materials:

- **Butyl crotonate** solution (1% in ethanol)
- Standard cotton swatches (e.g., from Testfabrics, Inc.)
- Headspace vials (20 mL) with caps and septa
- GC-MS system with a headspace autosampler
- Internal standard (e.g., a stable ester with a different retention time)

Procedure:

- **Sample Preparation:** Apply a standardized amount (e.g., 10 μ L) of the **butyl crotonate** solution to the center of a cotton swatch. Prepare triplicate samples.
- **Drying and Aging:** Allow the swatches to air-dry in a controlled environment (e.g., 25°C, 50% relative humidity) for a specified period (e.g., 0, 2, 6, 12, 24, and 48 hours).
- **Headspace Analysis:**

- Place a swatch into a headspace vial.
- Add a known amount of the internal standard.
- Seal the vial and place it in the headspace autosampler.
- Equilibrate the vial at a set temperature (e.g., 80°C) for a specific time (e.g., 20 minutes).
- Inject a portion of the headspace into the GC-MS.
- GC-MS Conditions: Use a suitable GC column (e.g., DB-5ms) and a temperature program that allows for the separation of **butyl crotonate** and the internal standard. The mass spectrometer should be operated in scan mode to confirm the identity of the peaks and in selected ion monitoring (SIM) mode for quantification.
- Data Analysis: Calculate the ratio of the peak area of **butyl crotonate** to the peak area of the internal standard at each time point. Plot this ratio over time to determine the evaporation profile and substantivity.

Protocol for Stability Assessment in an Oil-in-Water (O/W) Emulsion

This protocol assesses the chemical stability of **butyl crotonate** in a model cosmetic lotion base under accelerated aging conditions.

Objective: To evaluate the degradation of **butyl crotonate** in a representative cosmetic formulation.

Materials:

- **Butyl crotonate**
- Model O/W emulsion base (see formulation below)
- Oven capable of maintaining 40°C ± 2°C
- GC-MS system

- Suitable solvent for extraction (e.g., hexane)
- Internal standard

Model O/W Emulsion Formulation:

| Phase | Ingredient | % (w/w) |
|------------------------------|------------------|-------------|
| A | Deionized Water | q.s. to 100 |
| Glycerin | 3.0 | |
| Xanthan Gum | 0.2 | |
| B | Cetearyl Alcohol | 4.0 |
| Glyceryl Stearate | 2.0 | |
| Ceteareth-20 | 1.5 | |
| Caprylic/Capric Triglyceride | 5.0 | |
| C | Butyl Crotonate | 0.5 |
| Preservative | q.s. | |

Procedure:

- Emulsion Preparation:
 - Heat Phase A and Phase B separately to 75°C.
 - Add Phase B to Phase A with homogenization.
 - Cool to 40°C and add Phase C with gentle mixing.
 - Adjust pH if necessary and cool to room temperature.
- Stability Testing:
 - Store samples of the emulsion in sealed containers at room temperature (as a control) and at 40°C.

- At specified time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), take an aliquot of the emulsion.
- Extraction and Analysis:
 - Perform a liquid-liquid extraction of the emulsion sample with a suitable solvent (e.g., hexane) to isolate the fragrance oil phase.
 - Add a known amount of the internal standard to the extract.
 - Analyze the extract by GC-MS to quantify the concentration of **butyl crotonate**.
- Data Analysis: Compare the concentration of **butyl crotonate** in the aged samples to the initial concentration (time 0). A significant decrease in concentration indicates instability.

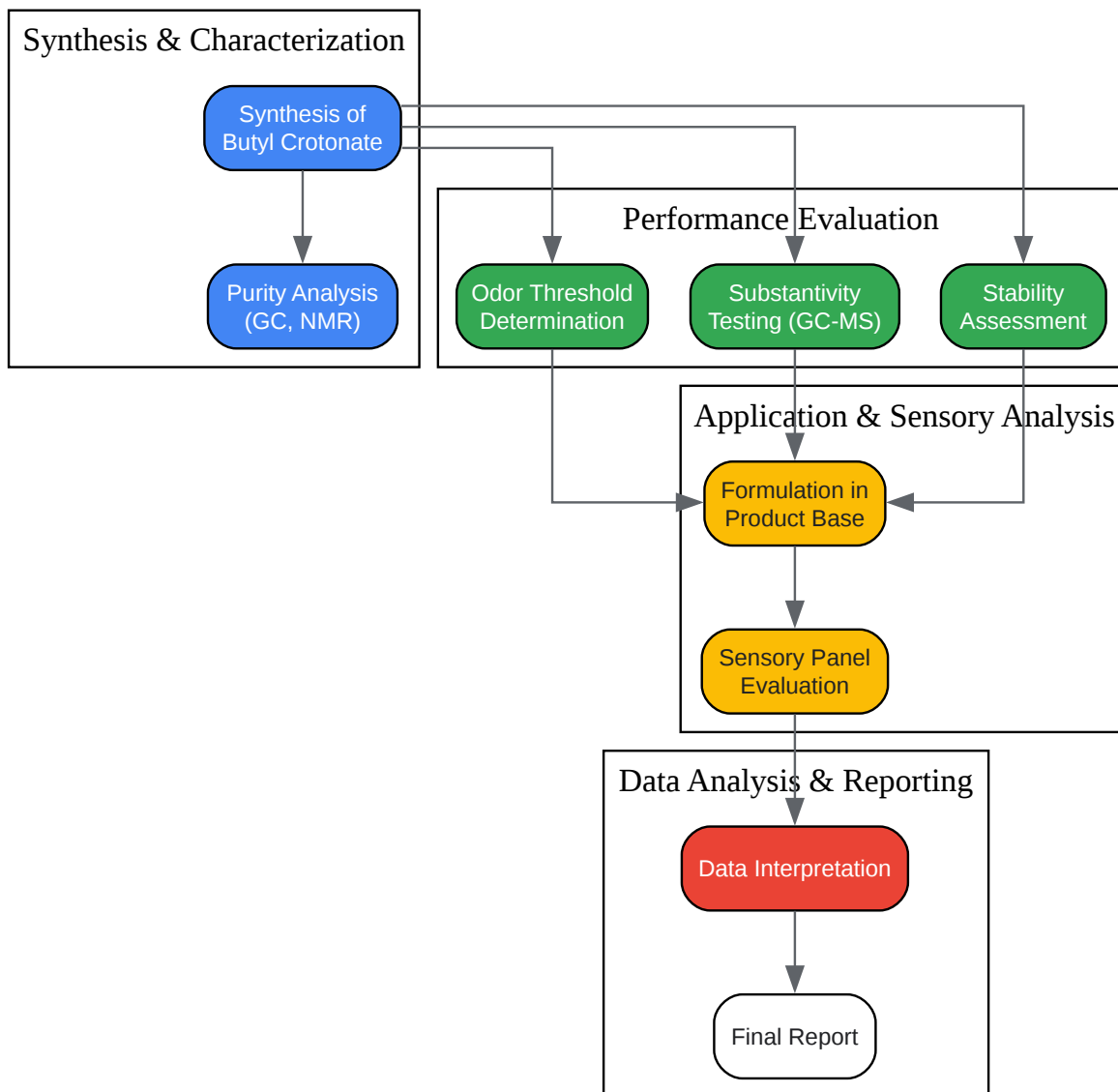
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the theoretical and practical aspects of evaluating **butyl crotonate** as a fragrance ingredient.



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Caption: Generalized olfactory signaling pathway for an ester like **butyl crotonate**.



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